

Application Notes and Protocols for Methyl Cyclohex-2-ene-1-carboxylate

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Compound of Interest

Compound Name: *Methyl Cyclohex-2-ene-1-carboxylate*

Cat. No.: *B1654662*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **Methyl Cyclohex-2-ene-1-carboxylate**. The information is compiled from available safety data sheets and general laboratory safety protocols. It is imperative to supplement these guidelines with a thorough review of the specific Safety Data Sheet (SDS) provided by the supplier and to conduct a risk assessment for any experimental procedure involving this chemical.

Chemical and Physical Properties

Quantitative data for **Methyl Cyclohex-2-ene-1-carboxylate** is not extensively available in public literature. The following tables summarize the available information and highlight the data that is currently not available.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O ₂	--INVALID-LINK--
Molecular Weight	140.18 g/mol	--INVALID-LINK--
Appearance	Colorless clear liquid	--INVALID-LINK--
Odor	No data available	
Boiling Point	Not available	
Melting Point	Not available	
Flash Point	Not available (Assumed to be between 37.8 and 93.3 °C based on NFPA rating for similar compounds)	
Density	1.028 g/mL at 20 °C	--INVALID-LINK--
Vapor Pressure	No data available	
Water Solubility	No data available	
Autoignition Temperature	No data available	





Table 2: Toxicological Data

Endpoint	Value	Source
Acute Oral Toxicity (LD50)	No data available	
Acute Dermal Toxicity (LD50)	No data available	
Acute Inhalation Toxicity (LC50)	No data available	
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	--INVALID-LINK--

Hazard Identification and GHS Classification

Methyl Cyclohex-2-ene-1-carboxylate is classified as a hazardous chemical. The GHS classification is summarized below.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3		Warning	H226: Flammable liquid and vapor.[1]
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2A		Warning	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3		Warning	H335: May cause respiratory irritation.[1]

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific procedure. However, the following minimum PPE is required when handling **Methyl Cyclohex-2-ene-1-carboxylate**:

- **Eye Protection:** Safety glasses with side-shields conforming to EN166 or NIOSH approved safety goggles. A face shield should be worn if there is a risk of splashing.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Gloves must be inspected prior to use and disposed of properly after use.
- **Skin and Body Protection:** A flame-retardant lab coat or impervious clothing should be worn. Ensure that skin is not exposed.

- Respiratory Protection: If working outside of a certified chemical fume hood or in a poorly ventilated area, a NIOSH-approved respirator with an organic vapor cartridge is required.

Safe Handling Protocol

Objective: To provide a standardized procedure for the safe handling of **Methyl Cyclohex-2-ene-1-carboxylate** to minimize exposure and risk.

Materials:

- **Methyl Cyclohex-2-ene-1-carboxylate**
- Appropriate solvents
- Glassware
- Calibrated balance
- Spatula/pipettes
- Chemical fume hood
- Spill kit for flammable liquids

Procedure:

- Preparation:
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Clear the work area of any unnecessary equipment and ignition sources (e.g., hot plates, open flames, spark-producing equipment).
 - Ensure a spill kit for flammable liquids is readily accessible.
 - Don the appropriate PPE as described in section 3.1.
- Weighing and Transferring:

- Perform all weighing and transferring operations within the chemical fume hood.
- Use a tared, sealed container for weighing to minimize vapor release.
- When transferring the liquid, do so slowly and carefully to avoid splashing.
- If transferring from a larger container, ensure proper grounding and bonding to prevent static discharge.
- Keep containers tightly closed when not in use.
- Dissolving and Reactions:
 - When dissolving the compound or running a reaction, add it slowly to the solvent or reaction mixture.
 - Use a magnetic stirrer to ensure gentle and even mixing.
 - If heating is required, use a heating mantle or oil bath with a temperature controller. Do not use an open flame.
- Post-Handling:
 - Wipe down the work area with an appropriate solvent and then soap and water.
 - Dispose of all contaminated materials (e.g., pipette tips, wipes) in a designated hazardous waste container.
 - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly.

Storage Protocol

Objective: To ensure the safe and stable storage of **Methyl Cyclohex-2-ene-1-carboxylate**.

Procedure:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)

- The storage area should be away from heat, sparks, open flames, and other ignition sources.
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Use a flammable storage cabinet for long-term storage.
- Ensure the storage container is properly labeled with the chemical name and all relevant hazard warnings.

Spill and Emergency Procedures

Objective: To provide clear instructions for responding to a spill or emergency involving **Methyl Cyclohex-2-ene-1-carboxylate**.

Procedure:

- Minor Spill (in a chemical fume hood):
 - Alert personnel in the immediate area.
 - Wear appropriate PPE.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the area with a suitable solvent followed by soap and water.
- Major Spill (outside of a chemical fume hood or a large volume):
 - Evacuate the immediate area and alert others.
 - If the spill is flammable and there is a risk of ignition, activate the fire alarm and evacuate the building.

- From a safe location, contact the institution's emergency response team and provide details of the spill.
- Prevent entry to the contaminated area until it has been cleared by safety professionals.
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.
 - Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Waste Disposal

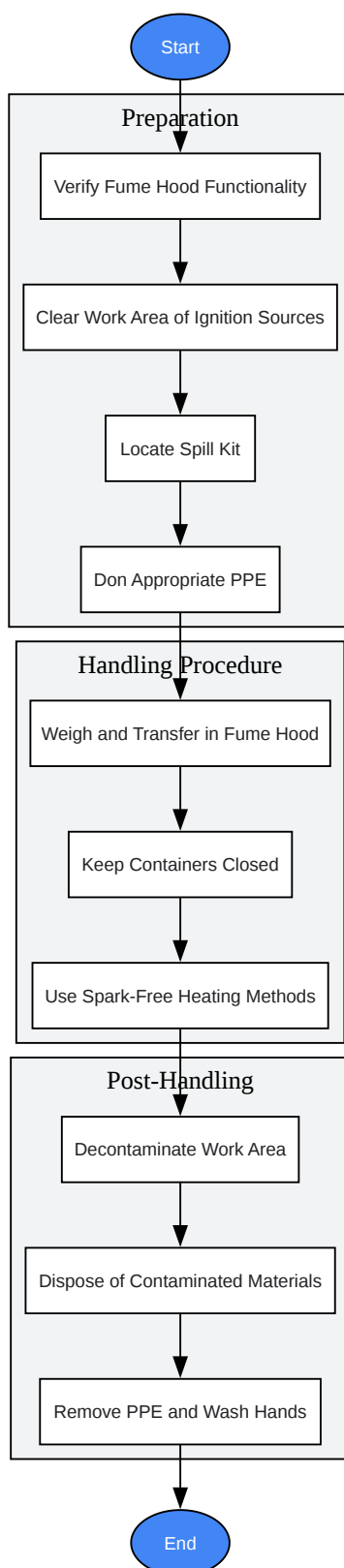
All waste containing **Methyl Cyclohex-2-ene-1-carboxylate** must be treated as hazardous waste.

Procedure:

- Collect all liquid and solid waste in separate, compatible, and clearly labeled containers.
- Do not mix with incompatible waste streams.
- Keep waste containers tightly closed and store them in a designated hazardous waste accumulation area.
- Follow all institutional and local regulations for the disposal of flammable and irritant chemical waste. This may involve arranging for collection by a certified hazardous waste disposal company.[3]

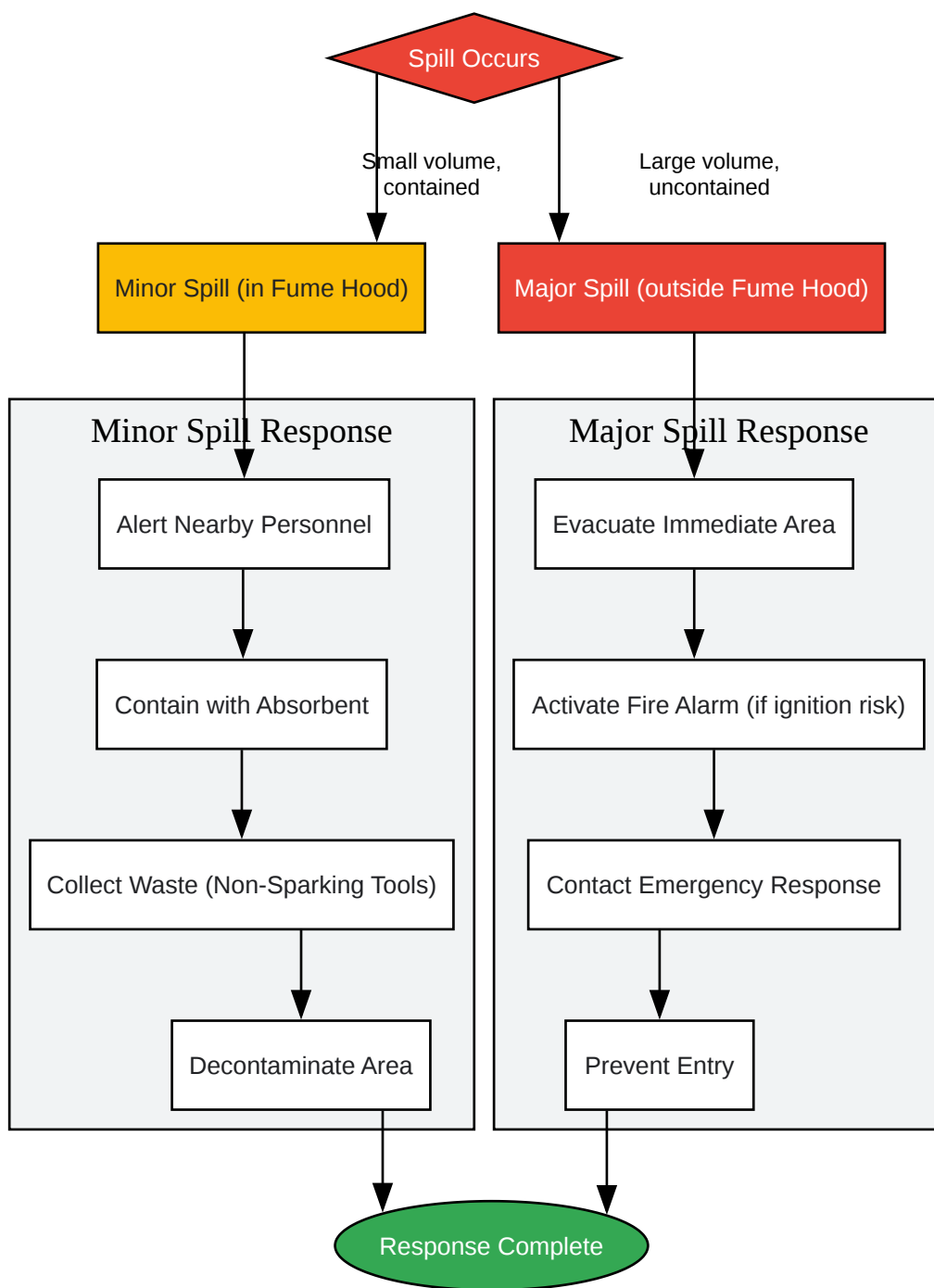
Visual Workflows

The following diagrams illustrate the logical flow for handling and emergency procedures.



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Caption: Workflow for the safe handling of **Methyl Cyclohex-2-ene-1-carboxylate**.



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Caption: Decision workflow for spill response involving **Methyl Cyclohex-2-ene-1-carboxylate**.

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